

N-Ethyl-2-iodoaniline: A Technical Guide to Its Physicochemical Properties

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Compound of Interest

Compound Name: *N*-ethyl-2-iodoaniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **N-ethyl-2-iodoaniline**. The information is curated for researchers and professionals in the fields of chemical synthesis and drug development, offering a consolidated resource for this specific aniline derivative. This document presents available data in a structured format and outlines standard experimental methodologies for the determination of key chemical properties.

Core Physicochemical Properties

N-ethyl-2-iodoaniline is an aromatic amine and an organoiodine compound. Its core identifiers and physicochemical parameters are summarized below. While experimental data for some properties are not readily available in the public domain, computed and predicted values from reliable sources are provided to guide research and experimental design.

Table 1: Core Identifiers and Physicochemical Data for **N-ethyl-2-iodoaniline**

Property	Value	Source
IUPAC Name	N-ethyl-2-iodoaniline	Sigma-Aldrich
Synonyms	N-ethyl-N-(2-iodophenyl)amine	Sigma-Aldrich
CAS Number	133286-16-5	Sigma-Aldrich
Molecular Formula	C ₈ H ₁₀ IN	PubChemLite[1]
Molecular Weight	247.08 g/mol	PubChem[2][3]
Monoisotopic Mass	246.9858 Da	PubChemLite[1]
Predicted XLogP	2.9	PubChemLite[1]
InChI Key	WQNXDOPZKIHJEX-UHFFFAOYSA-N	Sigma-Aldrich

Note: XLogP is a computationally predicted value for the logarithm of the octanol-water partition coefficient (LogP).

Experimental Protocols for Property Determination

For properties where experimental data is not available, standard laboratory protocols can be employed for their determination. The following sections detail generalized, yet widely accepted, methodologies for key physicochemical parameters.

Melting Point Determination

The melting point is a critical indicator of a solid compound's purity. A sharp melting range typically signifies high purity, whereas a broad range often indicates the presence of impurities.

Methodology: Capillary Method (Thiele Tube or Digital Apparatus)

- **Sample Preparation:** A small amount of the finely powdered, dry compound is packed into a glass capillary tube, sealed at one end, to a height of 1-2 mm.[4]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating apparatus, such

as a Thiele tube filled with mineral oil or a digital melting point apparatus with a heated metal block.^{[5][6]}

- Heating: The apparatus is heated slowly and steadily, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.^[6]
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid mass turns into a clear liquid (completion of melting) are recorded. This range is the melting point of the substance.^{[5][7]}

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. It is a fundamental physical constant for volatile substances.

Methodology: Micro Boiling Point (Thiele Tube Method)

- Sample Preparation: Approximately 0.5 mL of the liquid sample is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the sample.
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a Thiele tube or an oil bath.^[8]
- Heating: The bath is heated until a rapid and continuous stream of bubbles emerges from the inverted capillary tube.^{[8][9]}
- Observation: Heating is discontinued, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to be drawn into the capillary tube.^{[8][9]} The barometric pressure should be recorded as boiling points are pressure-dependent.^[10]

Solubility Determination

Solubility provides insight into a compound's polarity and is crucial for applications in drug delivery, formulation, and environmental science.

Methodology: Qualitative Shake-Flask Method

- **Solvent Selection:** A range of standard solvents (e.g., water, ethanol, acetone, diethyl ether, 5% aq. HCl, 5% aq. NaOH) is selected.
- **Procedure:** A small, measured amount of the solute (e.g., 25 mg) is added to a test tube containing a measured volume of the solvent (e.g., 0.75 mL).[\[11\]](#)
- **Equilibration:** The mixture is vigorously agitated (shaken) to facilitate dissolution. The process can be aided by gentle heating if necessary, followed by cooling to a standard temperature (e.g., 25°C) to allow equilibrium to be reached.[\[12\]](#)[\[13\]](#)
- **Observation:** The mixture is visually inspected for the presence of undissolved solid. The compound's solubility is then qualitatively classified (e.g., soluble, slightly soluble, insoluble). For quantitative analysis, the supernatant would be analyzed by a suitable technique (e.g., UV-Vis spectroscopy, HPLC) to determine the concentration of the dissolved compound.

Partition Coefficient (LogP) Determination

The partition coefficient (LogP) is a measure of a compound's lipophilicity, which is a critical parameter in drug development for predicting absorption, distribution, metabolism, and excretion (ADME) properties.

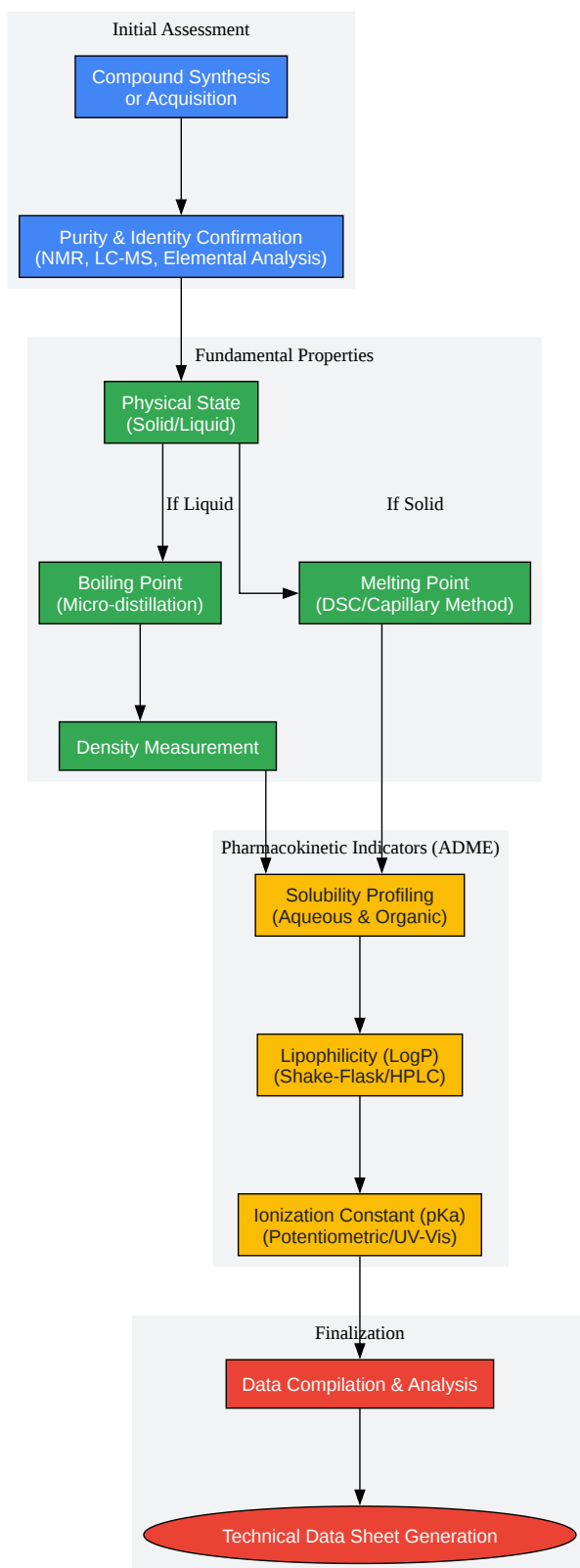
Methodology: Shake-Flask Method

- **System Preparation:** Equal volumes of n-octanol and water are pre-saturated with each other by mixing and allowing the phases to separate.
- **Partitioning:** A known amount of the compound is dissolved in one of the phases (typically the one in which it is more soluble). This solution is then combined with the other phase in a separatory funnel.
- **Equilibration:** The funnel is shaken for a sufficient period to allow the compound to partition between the two immiscible layers until equilibrium is reached.[\[14\]](#)
- **Analysis:** The two phases are carefully separated. The concentration of the compound in each phase is determined using an appropriate analytical technique, such as UV-Vis spectroscopy or HPLC.[\[14\]](#)

- Calculation: The LogP value is calculated as the base-10 logarithm of the ratio of the compound's concentration in the n-octanol phase to its concentration in the aqueous phase.
[\[15\]](#)

Workflow for Physicochemical Characterization

The systematic characterization of a novel or under-studied chemical entity like **N-ethyl-2-iodoaniline** is a foundational step in any research or development pipeline. The following diagram illustrates a logical workflow for this process.



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Caption: A logical workflow for the physicochemical profiling of a research compound.

This guide serves as a foundational document for **N-ethyl-2-iodoaniline**. The provided methodologies offer a clear path for the experimental determination of its core properties, enabling further research and application in drug discovery and chemical synthesis.

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